3-Benzoyl-7-Methoxycoumarin: Structural Analysis, Synthesis, and Photophysical Applications

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Compound of Interest

Compound Name:	*3-Benzoyl-7-methoxycoumarin*
CAS No.:	*64267-12-5*
Cat. No.:	*B023905*

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Executive Summary

3-Benzoyl-7-methoxycoumarin (CAS: 64267-12-5) represents a critical scaffold in the development of fluorescent probes and photo-labile protecting groups. Characterized by a "push-pull" electronic system—where the 7-methoxy group acts as an electron donor and the 3-benzoyl moiety as an electron acceptor—this molecule exhibits significant Intramolecular Charge Transfer (ICT) properties. This guide provides a rigorous technical analysis of its molecular architecture, a validated Knoevenagel condensation protocol for its synthesis, and an evaluation of its utility in bio-organic chemistry.

Structural Characterization & Nomenclature

IUPAC Derivation

The systematic naming of this compound follows the Hantzsch-Widman nomenclature for heterocyclic systems, specifically the chromen-2-one core.

- Core Scaffold: 2H-chromen-2-one (also known as 2H-1-benzopyran-2-one).

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- Substituents:
  - Position 7: A methoxy group (-OCH_3).[1][2]
  - Position 3: A benzoyl group (-CO-Ph).
- Full IUPAC Name:3-benzoyl-7-methoxy-2H-chromen-2-one[3]

Physicochemical Profile

The following data summarizes the core molecular properties essential for formulation and experimental design.

Property	Value	Relevance
Molecular Formula	$C_{17}H_{12}O_4$	Stoichiometry calculations
Molecular Weight	280.27 g/mol	Mass spectrometry validation
LogP (Predicted)	~3.2 - 3.5	Lipophilicity; indicates good membrane permeability
H-Bond Acceptors	4	Interaction with solvent/protein targets
H-Bond Donors	0	Lack of donors reduces non-specific binding
Chromophore	Coumarin-3-carbonyl	Responsible for UV-Vis absorption ($\pi \rightarrow \pi^*$)

Synthetic Pathway: Knoevenagel Condensation[4][5][6][7][8]

The most efficient route to **3-benzoyl-7-methoxycoumarin** is the Knoevenagel condensation. This reaction utilizes a weak base to deprotonate the active methylene compound (ethyl benzoylacetate), facilitating an aldol-like attack on the carbonyl of the salicylaldehyde derivative, followed by spontaneous cyclization (transesterification).

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Reaction Mechanism & Logic

- Deprotonation: Piperidine abstracts a proton from ethyl benzoylacetate.
- Nucleophilic Attack: The resulting enolate attacks the aldehyde of 2-hydroxy-4-methoxybenzaldehyde.
- Dehydration & Cyclization: The intermediate undergoes dehydration to form the alkene, followed by intramolecular nucleophilic attack of the phenol oxygen on the ester carbonyl, releasing ethanol and forming the lactone ring.

Validated Experimental Protocol

Note: This protocol assumes standard Schlenk line techniques to ensure anhydrous conditions, maximizing yield.

Reagents:

- Reactant A: 2-Hydroxy-4-methoxybenzaldehyde (10 mmol)
- Reactant B: Ethyl benzoylacetate (10 mmol)
- Catalyst: Piperidine (0.5 mL)
- Solvent: Ethanol (Absolute, 30 mL)

Step-by-Step Methodology:

- Dissolution: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10 mmol of 2-Hydroxy-4-methoxybenzaldehyde in 30 mL of absolute ethanol.
- Addition: Add 10 mmol of ethyl benzoylacetate to the solution.
- Catalysis: Add 5 drops (~0.5 mL) of piperidine. The solution may turn slightly yellow, indicating imine/enamine intermediate formation.
- Reflux: Attach a reflux condenser and heat the mixture to 80°C (reflux) for 3–5 hours. Monitor via TLC (30% EtOAc in Hexanes) until the limiting reagent (aldehyde) disappears.

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- Work-up: Cool the reaction mixture to room temperature, then chill in an ice bath. The product should precipitate as a solid.
- Purification: Filter the precipitate and wash with cold ethanol (2 x 10 mL). Recrystallize from ethanol or acetonitrile to obtain analytical-grade crystals.

Synthesis Workflow Diagram

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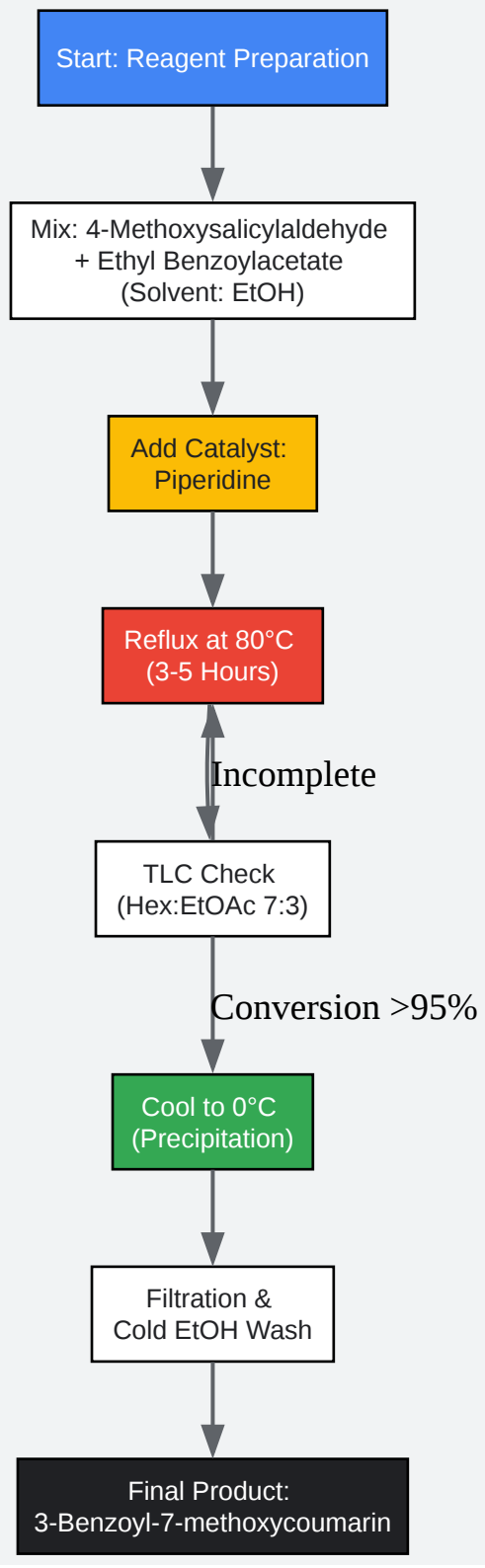

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Figure 1: Step-by-step workflow for the Knoevenagel condensation synthesis of **3-Benzoyl-7-methoxycoumarin**.

Photophysical Properties & Applications[3][9][10][11]

The **3-benzoyl-7-methoxycoumarin** scaffold is a classic "push-pull" fluorophore. The methoxy group at C7 pushes electron density into the conjugated system, while the benzoyl group at C3 withdraws it. This creates a strong dipole moment change upon excitation.

Intramolecular Charge Transfer (ICT)

Upon UV excitation (typically 350–400 nm), the molecule undergoes charge transfer from the donor (methoxy) to the acceptor (benzoyl). This results in:

- Large Stokes Shift: Minimizes self-quenching and separates excitation/emission bands.
- Solvatochromism: Emission wavelength is highly sensitive to solvent polarity. In polar solvents, the excited ICT state is stabilized, leading to a red-shift in emission (typically 450–500 nm range).

Biological & Research Applications[6][7][9][12][13]

- Fluorescent Probes: Used to sense micro-environmental polarity changes in protein binding pockets.
- Photo-cleavable Cages: The benzoyl group allows the molecule to act as a phototrigger. Under specific UV irradiation, derivatives can undergo cleavage to release bioactive molecules ("uncaging").
- Medicinal Chemistry: 3-Benzoylcoumarins have shown potential as inhibitors of specific enzymes (e.g., monoamine oxidase) due to their structural similarity to flavonoids.

Mechanism of Action (Photophysics)

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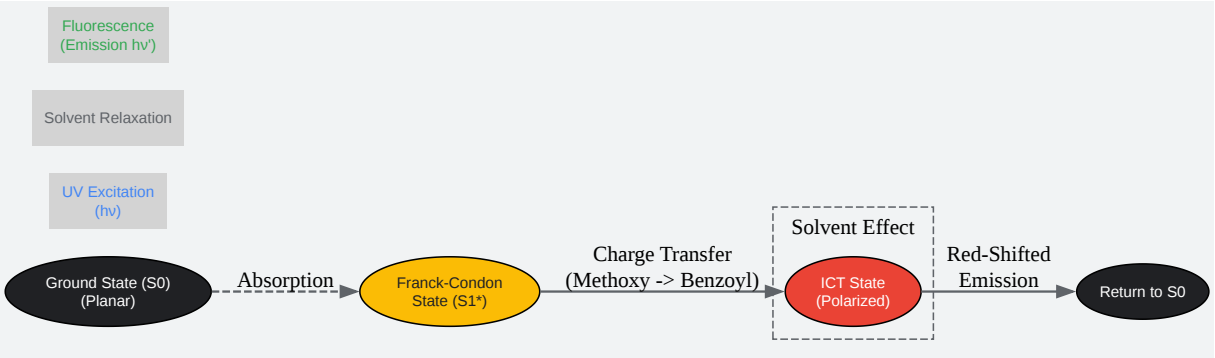

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Figure 2: Photophysical cycle illustrating the Intramolecular Charge Transfer (ICT) mechanism responsible for fluorescence.

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